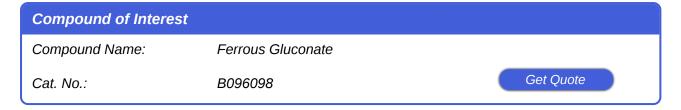


A Comprehensive Guide to the Physicochemical Properties of Ferrous Gluconate for Researchers

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This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **ferrous gluconate**, tailored for researchers, scientists, and drug development professionals. The information presented herein is crucial for understanding the behavior of **ferrous gluconate** in various experimental and formulation settings.

Core Physicochemical Properties

Ferrous gluconate is an iron (II) salt of gluconic acid, widely used as a nutritional supplement to treat iron deficiency anemia. Its physicochemical characteristics are pivotal for its stability, bioavailability, and formulation design.

General Properties

Ferrous gluconate is typically a yellowish-grey or pale greenish-yellow powder or granules. It may have a faint odor resembling burnt sugar.

Quantitative Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **ferrous gluconate**.

Table 1: General Physicochemical Properties of Ferrous Gluconate



Property	Value	References
Molecular Formula	C12H22FeO14 (anhydrous)	[1][2]
C12H22FeO14 · 2H2O (dihydrate)	[3]	
Molecular Weight	446.14 g/mol (anhydrous)	[1][2]
482.17 g/mol (dihydrate)	[3]	
Melting Point	188 °C (decomposes)	[1][4]
рКа	6.28 at 20 °C	[5]
pH (1% solution)	Approximately 4.8	
pH (5% aqueous solution)	Acidic to litmus	[5]
pH (10% solution)	4.0 - 5.5	[1]

Table 2: Solubility Profile of Ferrous Gluconate

Solvent	Solubility	References
Water	1 g in approx. 10 mL with slight heating	[1][5]
1 g in 1.3 mL at 100 °C	[1]	
8.5 g in 100 cm³ at 20 °C	[4]	
Ethanol	Practically insoluble	[4][5]
Glycerin	Soluble	[3]

Table 3: Stability and Hygroscopicity of Ferrous Gluconate



Condition	Observation	References
Light Exposure	Affected by light; store in the dark.	[5]
Air Exposure	Ferrous iron slowly oxidizes to ferric iron.	[1]
рН	Rapid oxidation in approximately neutral solutions; stability is improved by buffering to a pH of 3.5 to 4.5.	[1]
Hygroscopicity	Loses between 6.5% and 10.0% of its weight when dried at 105 °C for 16 hours.	[6]

Experimental Protocols

This section provides detailed methodologies for determining the key physicochemical properties of **ferrous gluconate**.

Determination of Equilibrium Solubility

This protocol is based on the World Health Organization (WHO) guidelines for equilibrium solubility determination for the purpose of the Biopharmaceutics Classification System (BCS).

Objective: To determine the equilibrium solubility of **ferrous gluconate** in aqueous media at different pH values.

Materials:

- Ferrous gluconate powder
- pH 1.2 buffer (e.g., 0.1 N HCl)
- pH 4.5 acetate buffer



- pH 6.8 phosphate buffer
- Calibrated pH meter
- Shaking incubator or water bath with temperature control (set to 37 ± 1 °C)
- Centrifuge
- Validated analytical method for ferrous gluconate quantification (e.g., UV-Vis spectrophotometry or HPLC)
- Syringe filters (e.g., 0.45 μm)

Procedure:

- Add an excess amount of ferrous gluconate powder to flasks containing the pH 1.2, 4.5, and 6.8 buffers. Ensure there is undissolved solid at the bottom of each flask.
- Place the flasks in a shaking incubator at 37 ± 1 °C and agitate at a constant, appropriate speed.
- At predetermined time points (e.g., 24, 48, and 72 hours), withdraw an aliquot of the supernatant.
- Immediately filter the aliquot using a syringe filter to remove any undissolved solids.
- Dilute the filtered sample with the respective buffer to a concentration within the validated range of the analytical method.
- Analyze the concentration of ferrous gluconate in the diluted samples using a validated analytical method.
- Equilibrium is considered reached when the concentration of ferrous gluconate in consecutive time points does not differ significantly.
- Measure and record the final pH of each solution.

Melting Point Determination (USP <741> Class Ia)



This protocol follows the United States Pharmacopeia (USP) general chapter <741> for determining the melting range.[7][8][9][10][11]

Objective: To determine the melting range of **ferrous gluconate**.

Materials:

- Ferrous gluconate powder, dried at 105 °C for 16 hours[6]
- Melting point apparatus (capillary method)
- Melting point capillary tubes

Procedure:

- Finely powder the dried ferrous gluconate.
- Pack the powdered sample into a capillary tube to a height of 2.5-3.5 mm.
- Place the capillary tube in the melting point apparatus.
- Heat the apparatus to a temperature about 10 °C below the expected melting point.
- Increase the temperature at a rate of 1 ± 0.5 °C per minute.
- Record the temperature at which the substance is first observed to collapse or form a liquid (the beginning of the melting range).
- Record the temperature at which the substance is completely melted (the end of the melting range).

Stability Testing (ICH Q1A(R2) Guidelines)

This protocol outlines a general approach for stability testing of **ferrous gluconate** as a drug substance, based on the International Council for Harmonisation (ICH) Q1A(R2) guidelines.[12] [13][14][15][16]

Objective: To evaluate the stability of **ferrous gluconate** under various environmental conditions.



Materials:

- At least three primary batches of ferrous gluconate
- Appropriate container closure systems
- Stability chambers with controlled temperature and humidity
- Validated stability-indicating analytical methods

Procedure:

- Stress Testing: Subject a single batch of **ferrous gluconate** to stress conditions to identify potential degradation products and establish degradation pathways. Conditions include:
 - Temperature: In 10 °C increments above the accelerated testing temperature (e.g., 50 °C, 60 °C).
 - Humidity: 75% relative humidity (RH) or greater.
 - Photostability: Expose the substance to light according to ICH Q1B guidelines.
 - Hydrolysis: Test across a wide range of pH values.
- Formal Stability Studies:
 - \circ Long-term testing: Store samples from at least three primary batches at 25 °C ± 2 °C / 60% RH ± 5% RH for a minimum of 12 months.
 - Accelerated testing: Store samples at 40 °C ± 2 °C / 75% RH ± 5% RH for a minimum of 6 months.
- Testing Frequency: Test the samples at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months for long-term testing and 0, 3, 6 months for accelerated testing).
- Analytical Tests: At each time point, test the samples for relevant attributes, which may include:



- Appearance
- Assay (ferrous gluconate content)
- Degradation products (impurities)
- Water content

FT-IR Spectroscopic Analysis (KBr Pellet Method)

This protocol describes the preparation of a potassium bromide (KBr) pellet for the analysis of solid **ferrous gluconate** by Fourier-Transform Infrared (FT-IR) spectroscopy.[17][18][19][20]

Objective: To obtain the FT-IR spectrum of **ferrous gluconate** for identification.

Materials:

- Ferrous gluconate powder
- Spectroscopic grade potassium bromide (KBr), dried
- Agate mortar and pestle
- Pellet press and die

Procedure:

- Place approximately 1-2 mg of ferrous gluconate and 100-200 mg of KBr in an agate mortar.
- Gently grind the mixture with the pestle until a fine, homogeneous powder is obtained.
- Transfer a portion of the powder into the pellet die.
- Place the die in the hydraulic press and apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.
- Carefully remove the pellet from the die and place it in the sample holder of the FT-IR spectrometer.



• Record the spectrum over the desired wavenumber range (e.g., 4000-400 cm⁻¹).

UV-Vis Spectrophotometric Assay

This protocol provides a method for the quantitative determination of **ferrous gluconate** based on the absorbance of the ferrous ion.[21][22][23][24][25][26][27]

Objective: To determine the concentration of **ferrous gluconate** in a sample.

Materials:

- Ferrous gluconate sample
- Ferrous gluconate reference standard
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Reagents for color development (e.g., 1,10-phenanthroline, hydroxylamine hydrochloride, sodium acetate buffer)

Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a suitable amount of ferrous gluconate reference standard and dissolve it in a volumetric flask with deionized water to prepare a stock solution of known concentration.
 - Prepare a series of standard solutions of decreasing concentrations by diluting the stock solution.
- Preparation of Sample Solution:
 - Accurately weigh a sample of ferrous gluconate and dissolve it in a volumetric flask with deionized water to obtain a solution with a concentration within the range of the standard solutions.



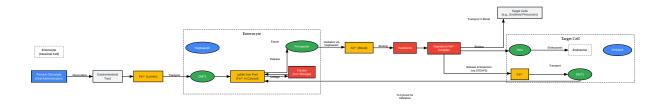
• Color Development:

- To an aliquot of each standard and sample solution, add hydroxylamine hydrochloride solution (to reduce any ferric ions to ferrous ions), followed by 1,10-phenanthroline solution and sodium acetate buffer to adjust the pH.
- Allow the color to develop for a specified time.
- · Spectrophotometric Measurement:
 - Measure the absorbance of each solution at the wavelength of maximum absorbance
 (λmax), which is typically around 510-522 nm for the iron-phenanthroline complex.[27][28]
- Calculation:
 - Construct a calibration curve by plotting the absorbance of the standard solutions versus their concentrations.
 - Determine the concentration of **ferrous gluconate** in the sample solution from the calibration curve.

Signaling Pathways and Logical Relationships Cellular Iron Uptake from Ferrous Gluconate

The primary role of **ferrous gluconate** is to provide ferrous iron (Fe²⁺) for absorption and utilization by the body. The following diagram illustrates the key steps in the cellular uptake and metabolism of iron.[4][29][30][31][32]





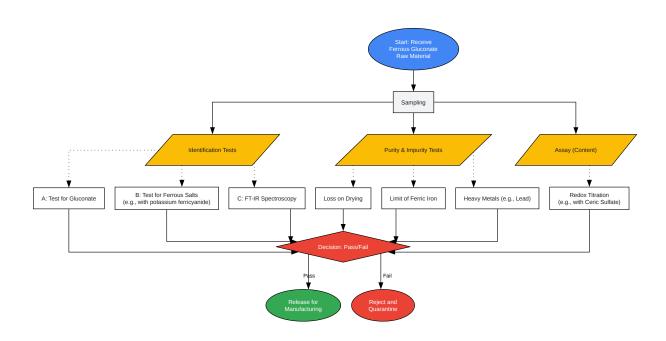
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Caption: Cellular uptake and metabolism of iron from ferrous gluconate.

Quality Control Workflow for Ferrous Gluconate

A robust quality control (QC) process is essential to ensure the purity, identity, and strength of **ferrous gluconate** raw material. The following diagram outlines a logical workflow for the QC testing of **ferrous gluconate**.[28][33][34]





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Caption: Quality control workflow for ferrous gluconate raw material.

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